

Application Note and Protocol: Preparation of RG13022 Stock Solution in DMSO

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Compound of Interest

Compound Name: RG13022

Cat. No.: B1197468

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **RG13022**, also known as Tyrphostin RG-13022, is a tyrosine kinase inhibitor that specifically targets the epidermal growth factor (EGF) receptor.[1][2] It is a valuable tool in studying cell signaling pathways and for the development of potential therapeutic agents. Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **RG13022** due to its high solvating power for organic molecules.[3] This document provides a detailed protocol for the preparation, storage, and handling of **RG13022** stock solutions in DMSO.

Quantitative Data Summary

For accurate preparation of the stock solution, the following quantitative data for **RG13022** is essential.

Parameter	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂	[4]
Molecular Weight	266.30 g/mol	[3][4]
CAS Number	136831-48-6	[2][4]
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO	[3]
Storage Conditions	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C	[3]

Experimental Protocol: Preparation of a 10 mM RG13022 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RG13022** in DMSO. The concentration can be adjusted as needed by modifying the mass of **RG13022** and the volume of DMSO accordingly.

Materials:

- **RG13022** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a clean, empty microcentrifuge tube or vial on the balance and tare to zero.
- Weighing **RG13022**:
 - Carefully weigh out 2.66 mg of **RG13022** powder into the tared tube.
 - Calculation: To prepare a 10 mM stock solution, the required mass is calculated using the formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 266.30 \text{ g/mol} = 2.663 \text{ mg}$
- Dissolving in DMSO:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **RG13022** powder.
 - Cap the tube securely.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes until the **RG13022** powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles. If particles remain, continue vortexing or gently warm the solution to 37°C to aid dissolution.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 µL) in sterile microcentrifuge tubes.

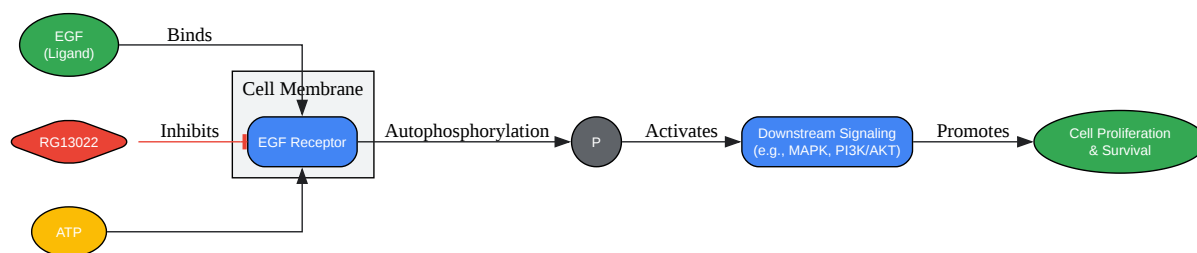
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- For short-term storage (days to weeks), store the aliquots at 4°C.[3]
- For long-term storage (months to years), store the aliquots at -20°C.[3]

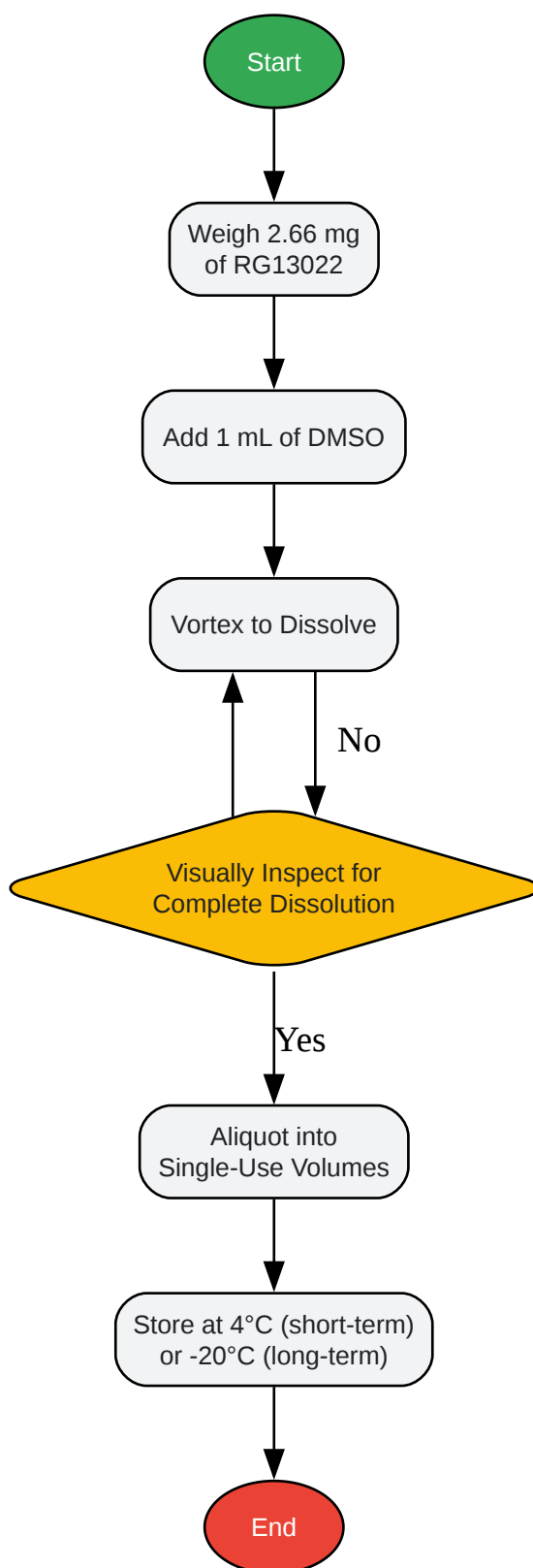
Safety Precautions:

- Always handle **RG13022** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin.[5] Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **RG13022** and DMSO for detailed safety information.

Visual Representations

Signaling Pathway of **RG13022** Inhibition:





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